

multi N/C 2300 maintenance and cleaning procedures

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Compound of Interest

Compound Name: NC 2300

Cat. No.: B1682202

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Multi N/C 2300 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the multi N/C 2300 TOC/TNb analyzer. Find detailed procedures to address common issues and maintain optimal instrument performance.

Troubleshooting Guides

This section provides solutions to specific problems you may encounter during the operation of the multi N/C 2300.

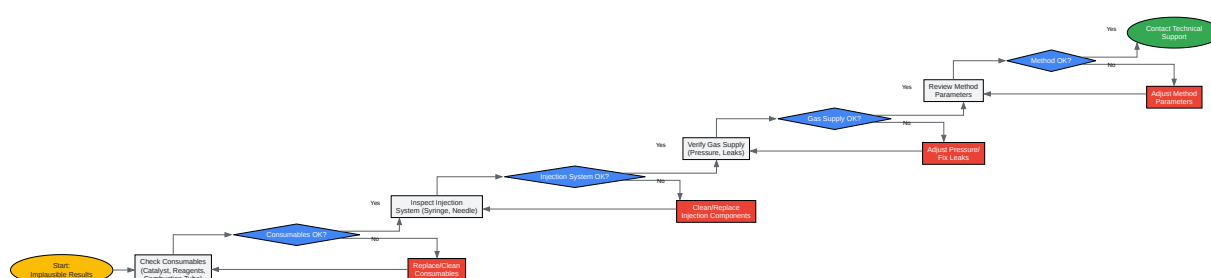
Problem: Implausible Measurement Results

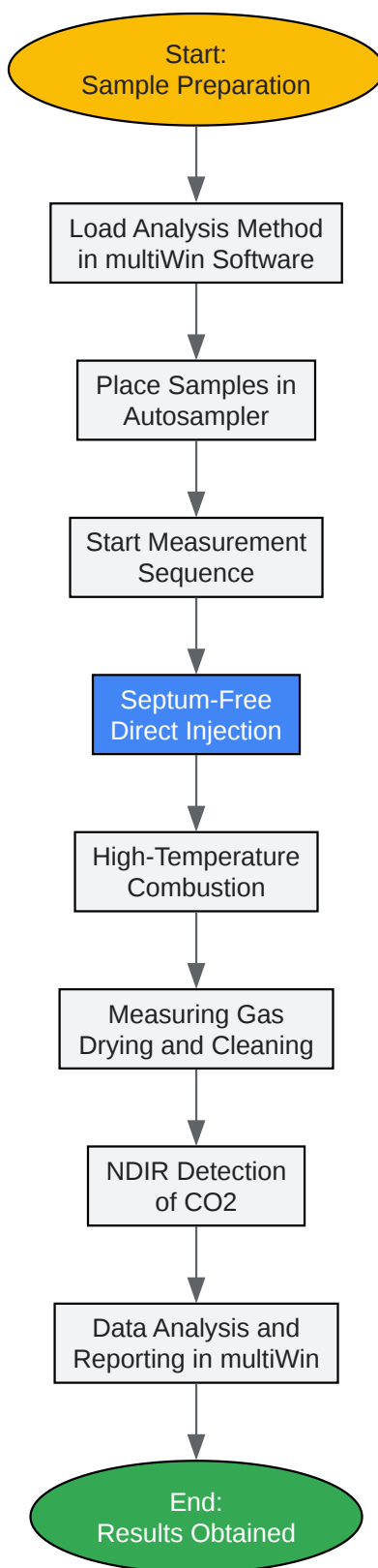
High blank values, poor reproducibility, or low recovery rates can indicate several potential issues. Follow this guide to diagnose and resolve the problem.

- Step 1: Check Consumables and Reagents
 - Ensure the catalyst is in good condition and has not exceeded its lifespan.
 - Verify the purity of the reagents and rinsing solutions. Contaminated or expired solutions can introduce carbon contamination.
 - Check the combustion tube for any signs of devitrification or contamination.

- Step 2: Inspect the Injection System
 - Examine the syringe for any leaks or blockages.
 - Ensure the injection needle is clean and not bent. The septum-free direct injection system is designed to minimize carryover, but sample residue can still accumulate on the needle.
[\[1\]](#)[\[2\]](#)
- Step 3: Verify Gas Supply
 - Check the carrier gas pressure to ensure it is within the recommended range.
 - Perform a leak test on the gas lines.
- Step 4: Review Method Parameters
 - Confirm that the correct analysis method is loaded.
 - Ensure that the sample volume and purge times are appropriate for your sample matrix.

Troubleshooting Flowchart: Implausible Results





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References

- 1. multi N/C 2300 Series - Analytik Jena [analytik-jena.com]
- 2. multi N/C 2300 Series - Analytik Jena [analytik-jena.in]
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